

# Application Notes and Protocols: Methyl Vernolate as a Bio-based Plasticizer

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## Compound of Interest

Compound Name: *Methyl vernolate*

Cat. No.: *B1610751*

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## Introduction: The Potential of Methyl Vernolate

**Methyl vernolate** is the methyl ester of vernolic acid, a naturally occurring epoxidized fatty acid found in high concentrations in the oil of Vernonia galamensis seeds. As the chemical industry seeks sustainable and non-toxic alternatives to traditional petroleum-based plasticizers, such as phthalates, bio-based plasticizers derived from vegetable oils are gaining significant attention. **Methyl vernolate**'s unique chemical structure, featuring a reactive oxirane (epoxy) ring and a long aliphatic chain, makes it a promising candidate for plasticizing polymers, particularly polyvinyl chloride (PVC).<sup>[1]</sup>

The epoxy group can impart additional thermal stability to PVC by scavenging HCl released during degradation, while the ester group and hydrocarbon chain provide the necessary flexibility. These properties are highly desirable in applications ranging from industrial materials to sensitive products like medical devices and food packaging, where plasticizer migration and toxicity are major concerns.<sup>[2][3]</sup>

## Application Notes

### Primary Applications

**Methyl vernolate** is positioned as a primary or secondary bio-based plasticizer for polyvinyl chloride (PVC). Its applications are relevant in sectors aiming to reduce reliance on phthalates due to health and environmental concerns.<sup>[1][2]</sup>

- Flexible Films and Packaging: In food contact films, the low migration potential of bio-based plasticizers is a significant advantage over conventional options like Di(2-ethylhexyl) phthalate (DEHP).
- Medical Devices: For products like intravenous (IV) infusion tubes and blood bags, minimizing the leaching of plasticizers is critical to patient safety. Bio-based plasticizers are being heavily researched for these applications.
- Wire and Cable Insulation: The inherent thermal stabilizing effect of the epoxy group can enhance the longevity and performance of PVC insulation.
- Toys and Consumer Goods: To meet regulatory standards restricting the use of certain phthalates in children's products.

## Mechanism of Action

The "free volume theory" is the most widely accepted explanation for plasticization. Plasticizer molecules, like **methyl vernolate**, intersperse themselves between the rigid polymer chains of PVC. This spacing increases the "free volume," disrupting the strong intermolecular forces between polymer chains and allowing them to move more freely past one another. The result is a reduction in the material's glass transition temperature ( $T_g$ ), transforming it from a rigid, brittle solid into a flexible, more ductile material.

Below is a diagram illustrating the plasticization mechanism at a molecular level.

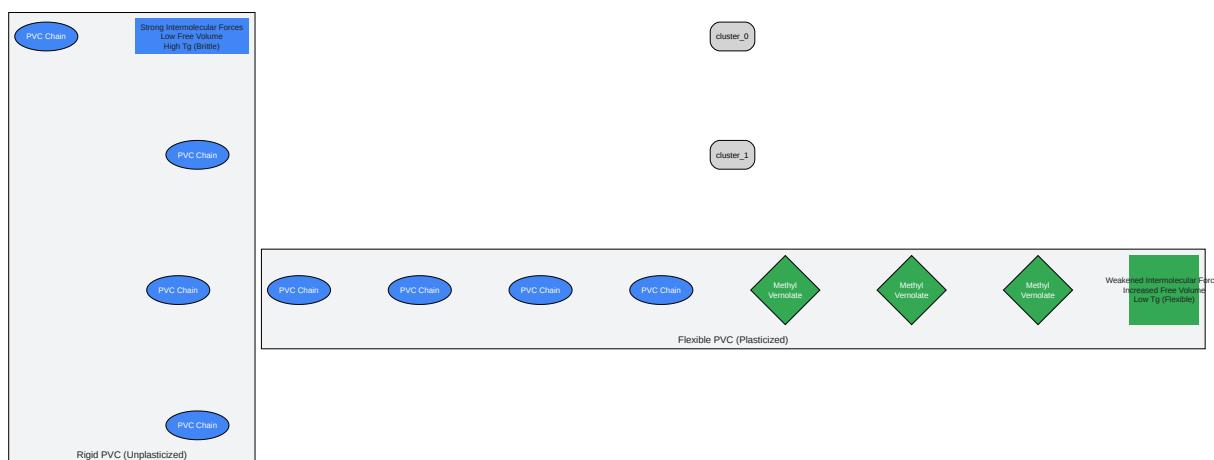


Figure 1: Mechanism of Polymer Plasticization

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Caption: Molecular interaction of plasticizer with polymer chains.

## Performance Data (Illustrative)

While specific performance data for **methyl vernolate** is not widely published, the following tables summarize typical data for PVC plasticized with other epoxidized fatty acid methyl esters (e.g., epoxidized methyl soyate) compared to the traditional plasticizer DOP (Di-octyl phthalate). This data is representative of the performance expected from **methyl vernolate**.

Table 1: Mechanical Properties of Plasticized PVC (50 phr)\*

| Property                      | Neat PVC | PVC + DOP | PVC +<br>Epoxidized<br>Bio-plasticizer | ASTM Method |
|-------------------------------|----------|-----------|--|-------------|
| <b>Tensile Strength (MPa)</b> | ~40-50   | ~20-25    | ~22-28                                 | D882 / D638 |
| Elongation at Break (%)       | < 10     | ~250-350  | ~300-400                               | D882 / D638 |
| 100% Modulus (MPa)            | N/A      | ~10-15    | ~9-14                                  | D882 / D638 |
| Hardness (Shore A)            | > 95     | ~75-85    | ~78-88                                 | D2240       |

\*phr: parts per hundred resin by weight

Table 2: Thermal and Migration Properties of Plasticized PVC (50 phr)

| Property                               | PVC + DOP | PVC + Epoxidized<br>Bio-plasticizer | Test Method        |
|--|-----------|-------------------------------------|--------------------|
| <b>Glass Transition Temp. (Tg, °C)</b> | ~ -5 to 5 | ~ 0 to 10                           | DSC                |
| Thermal Stability (Time, min @ 200°C)  | ~ 30-40   | ~ 50-70                             | Congo Red Test     |
| Migration Loss (n-hexane, 24h, %)      | ~ 5-10    | ~ 1-3                               | Solvent Extraction |

| Volatility Loss (Weight %, 24h @ 100°C) | ~ 1-2 | ~ 0.5-1 | Activated Carbon |

## Experimental Protocols

The following protocols outline the standard procedures for evaluating the performance of a novel plasticizer like **methyl vernolate** in a polymer matrix such as PVC.

### Protocol 1: Preparation of Plasticized PVC Films

Objective: To prepare homogenous PVC films with varying concentrations of **methyl vernolate** for subsequent testing.

Materials:

- PVC resin (K-value 65-70)
- **Methyl vernolate** (plasticizer)
- Thermal stabilizer (e.g., Ca/Zn stearate, 2-3 phr)
- Processing aid (optional)
- Two-roll mill
- Hydraulic press with heating and cooling platens
- Molding plates and shims (to achieve desired thickness, e.g., 1 mm)

Procedure:

- Compounding: Accurately weigh PVC resin, **methyl vernolate**, and thermal stabilizer. Pre-mix the components in a high-speed mixer for 5-10 minutes until a homogenous dry blend is obtained.
- Milling: Set the temperature of the two-roll mill to 160-170°C. Add the dry blend to the mill and allow it to melt and form a continuous sheet.
- Homogenization: Continuously cut and fold the sheet on the mill for 10-15 minutes to ensure uniform distribution of the plasticizer and other additives.

- Sheet Formation: Remove the plasticized PVC sheet from the mill.
- Compression Molding:
  - Preheat the hydraulic press to 175-185°C.
  - Cut the milled sheet into pieces and place them within a molding frame (e.g., 15x15 cm) between two polished metal plates.
  - Place the assembly in the press and apply low pressure for 3-5 minutes to preheat the material.
  - Increase the pressure to 10-15 MPa for 5-7 minutes to form a void-free sheet.
  - Cool the platens under pressure using circulating water until the sheet temperature is below 40°C.
- Conditioning: Remove the molded sheet and condition it at  $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 24 hours before testing, as per ASTM standards.

## Protocol 2: Evaluation of Mechanical Properties

Objective: To determine the effect of **methyl vernolate** on the tensile strength, elongation, and modulus of PVC.

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.
- Die cutter for preparing dumbbell-shaped specimens (ASTM D638 Type IV) or rectangular strips (ASTM D882).
- Thickness gauge.

Procedure (based on ASTM D882 for thin films <1 mm):

- Specimen Preparation: Cut at least five test specimens from the conditioned PVC sheet in both the machine and transverse directions. Ensure the edges are smooth and free of nicks.

- Measurement: Measure the width and thickness of each specimen at several points along the gauge length to determine the average cross-sectional area.
- Test Setup:
  - Set the initial grip separation on the UTM (e.g., 100 mm).
  - Set the crosshead speed (rate of grip separation). This depends on the expected elongation of the material. A common starting point is 50 mm/min.
- Testing:
  - Mount a specimen in the grips, ensuring it is aligned vertically and not under tension.
  - Start the test and record the load (force) and extension (elongation) until the specimen ruptures.
- Calculation:
  - Tensile Strength: Maximum load divided by the original cross-sectional area.
  - Elongation at Break:  $(\text{Extension at rupture} / \text{Initial gauge length}) \times 100\%$ .
  - Modulus of Elasticity (Young's Modulus): The slope of the initial linear portion of the stress-strain curve.

## Protocol 3: Thermal Property Analysis

Objective: To measure the glass transition temperature ( $T_g$ ) and thermal stability of the plasticized PVC.

### 3.1 Differential Scanning Calorimetry (DSC) for $T_g$ Determination:

- Sample Preparation: Cut a small sample (5-10 mg) from the conditioned PVC sheet and seal it in an aluminum DSC pan.
- DSC Program:
  - Equilibrate the sample at  $-50^{\circ}\text{C}$ .

- Ramp the temperature up to 120°C at a rate of 10°C/min under a nitrogen atmosphere.
- Cool the sample back to -50°C at 10°C/min.
- Perform a second heating ramp to 120°C at 10°C/min.
- Analysis: The Tg is determined from the second heating curve as the midpoint of the step-like transition in the heat flow signal. A lower Tg indicates higher plasticizing efficiency.

### 3.2 Thermogravimetric Analysis (TGA) for Thermal Stability:

- Sample Preparation: Place a 10-15 mg sample of the PVC film into a TGA crucible.
- TGA Program: Heat the sample from 30°C to 600°C at a rate of 20°C/min under a nitrogen atmosphere.
- Analysis: Record the temperature at which 5% weight loss occurs (Td5%). A higher decomposition temperature indicates better thermal stability.

## Protocol 4: Plasticizer Migration (Leaching) Test

Objective: To quantify the amount of **methyl vernolate** that leaches out of the PVC matrix into a solvent.

### Materials:

- Conditioned PVC film samples (e.g., 5 cm x 5 cm).
- Solvent (e.g., n-hexane, ethanol, or a food simulant).
- Glass container with a lid.
- Analytical balance.
- Forced-air oven.

### Procedure:

- Initial Weighing: Accurately weigh the conditioned PVC sample (Winitial).

- Immersion: Place the sample in a glass container and add a sufficient volume of the chosen solvent to completely submerge it (e.g., 100 mL). Seal the container.
- Incubation: Store the container at a controlled temperature (e.g., 25°C or 50°C) for a specified duration (e.g., 24 hours or 7 days).
- Drying: Remove the sample from the solvent, gently pat the surface dry with a lint-free cloth, and dry it in a vacuum oven at 50°C until a constant weight is achieved.
- Final Weighing: Accurately weigh the dried PVC sample ( $W_{final}$ ).
- Calculation:
  - Migration Loss (%) =  $[(W_{initial} - W_{final}) / W_{initial}] \times 100\%$ .

## Visualizations

The following diagrams illustrate the synthesis pathway for **methyl vernolate** and the general workflow for its evaluation as a plasticizer.

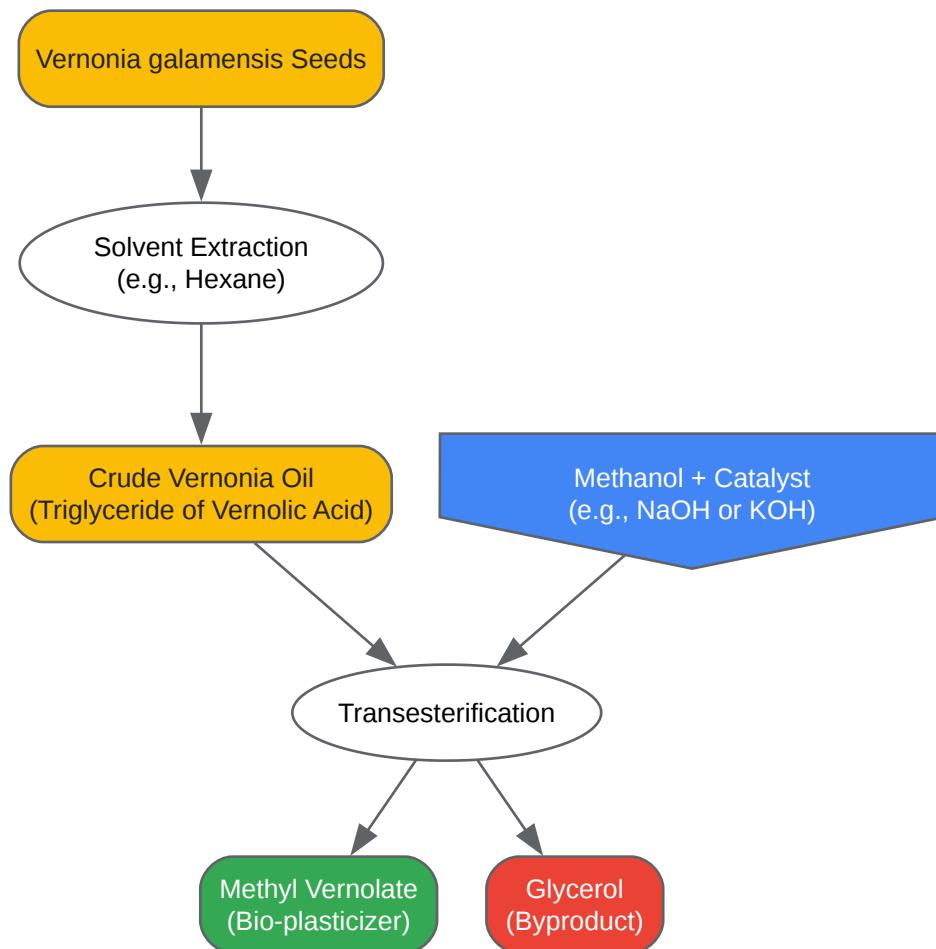


Figure 2: Synthesis of Methyl Vernolate

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Caption: Synthesis pathway of **methyl vernolate** from Vernonia seeds.

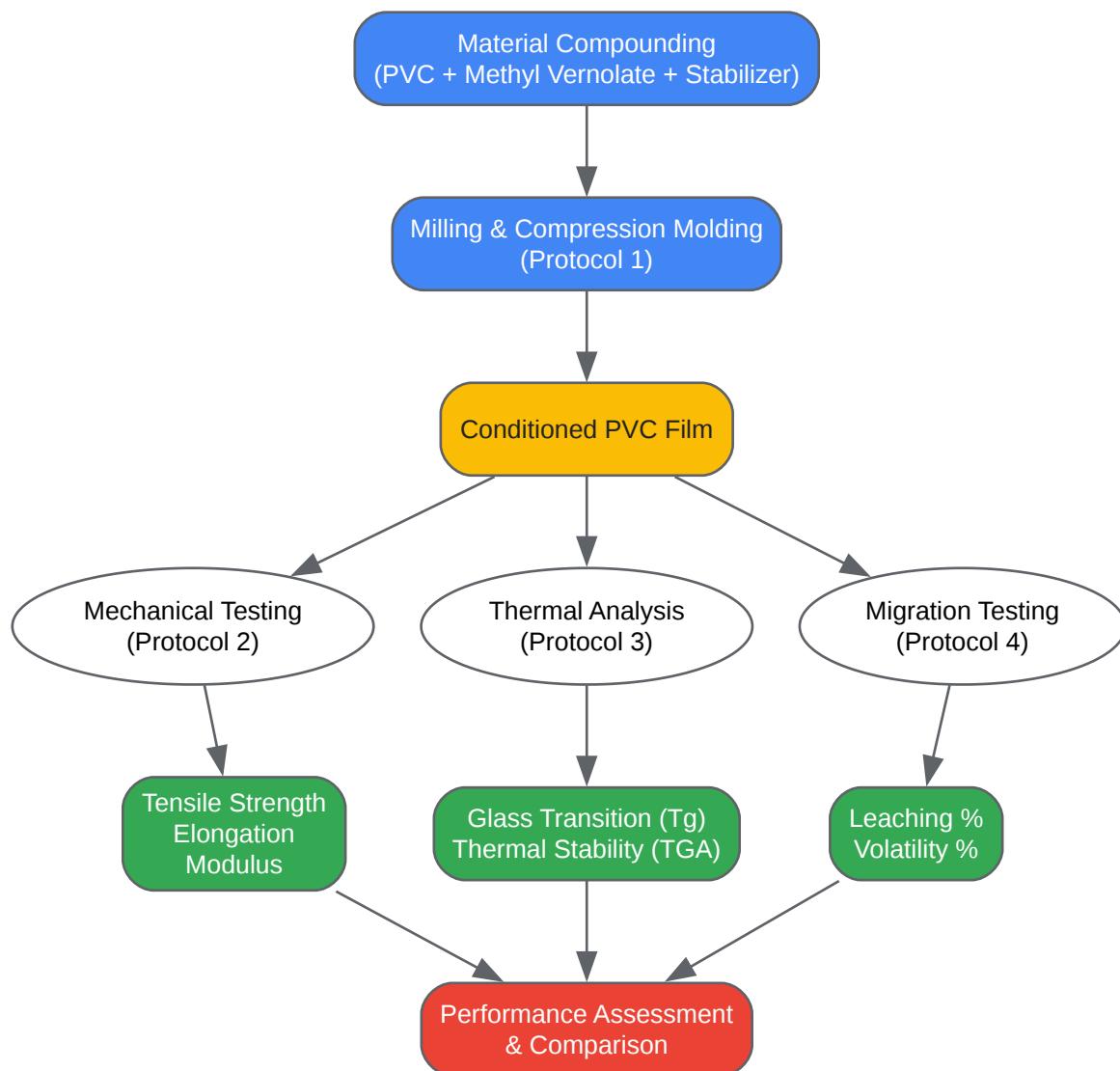


Figure 3: Experimental Workflow for Plasticizer Evaluation

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Caption: Workflow for evaluating **methyl vernolate** as a plasticizer.

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